

Application Notes and Protocols for Employing Krypton-83 in Nuclear Fusion Research

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Compound of Interest

Compound Name: **krypton-83**
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Introduction

In the pursuit of controlled nuclear fusion, a deep understanding of plasma behavior is paramount. High-energy plasmas, confined by powerful magnetic fields in devices like tokamaks, present a significant diagnostic challenge. Non-invasive techniques are essential for measuring key plasma parameters without perturbing the delicate equilibrium required for fusion reactions. **Krypton-83** (^{83}Kr), a stable isotope of krypton, serves as a valuable diagnostic tool for probing the core of these extreme environments. When introduced in small quantities into the fusion plasma, krypton atoms become highly ionized and emit characteristic X-ray radiation. Analysis of this radiation provides critical insights into the ion temperature and plasma dynamics, crucial for optimizing fusion performance. This document outlines the applications and experimental protocols for utilizing **Krypton-83** in nuclear fusion research.

Principle of Operation

The primary application of **Krypton-83** in fusion research is for the measurement of ion temperature and plasma rotation velocity through high-resolution X-ray spectroscopy. The underlying principle is the analysis of the Doppler effect on the spectral lines emitted by highly ionized krypton, specifically the helium-like ion, Kr XXXV.

- Doppler Broadening for Ion Temperature: The thermal motion of ions in the hot plasma core causes a broadening of the emitted spectral lines. The extent of this broadening is directly

related to the ion temperature. By measuring the full width at half maximum (FWHM) of a specific Kr XXXV spectral line, the ion temperature can be precisely calculated.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Doppler Shift for Plasma Rotation: The bulk movement of the plasma results in a uniform shift in the wavelength of the emitted spectral lines. This Doppler shift provides a measure of the plasma's rotation velocity, a key parameter in understanding plasma confinement and stability.

Krypton is also utilized for radiative cooling, where the injection of this high-Z element helps to dissipate energy from the plasma edge, controlling the heat load on the reactor's plasma-facing components.[\[1\]](#)[\[7\]](#)

Key Applications

- Core Ion Temperature Measurement: Provides crucial data for assessing the efficiency of plasma heating methods and achieving the conditions necessary for fusion.
- Plasma Rotation Velocity Measurement: Offers insights into plasma momentum transport and the stability of the plasma column.
- Radiative Cooling: Helps in managing the immense heat generated in a fusion reactor, protecting the structural integrity of the device.[\[1\]](#)[\[7\]](#)
- Validation of Plasma Models: The experimental data obtained from krypton diagnostics are used to benchmark and refine theoretical models of plasma behavior.[\[1\]](#)

Quantitative Data

The primary quantitative relationship in this application is between the Doppler broadening of the **Krypton-83** spectral line and the ion temperature.

Table 1: Doppler Broadening and Ion Temperature Relationship

Parameter	Symbol	Formula	Units
Ion Temperature	T_i	$T_i = (\Delta\lambda_D / (7.7 \times 10^{-5} * \lambda_0))^2 * m_i c^2$	keV
Doppler Broadening (FWHM)	$\Delta\lambda_D$	-	Ångströms (Å)
Rest Wavelength of Spectral Line	λ_0	-	Ångströms (Å)
Mass of Krypton-83 Ion	m_i	-	kg
Speed of Light	c	-	m/s

Note: This formula provides a direct calculation of ion temperature from the measured Doppler broadening of a specific spectral line.

Table 2: Key Spectral Lines of Helium-like Krypton (Kr XXXV)

Transition	Gabriel Notation	Wavelength (Å)	Application Notes
$1s^2 \ ^1S_0 - 1s2p \ ^1P_1$	w	~0.944	Strong resonance line, often used for ion temperature measurements. Can be affected by unresolved satellite lines at lower temperatures.
$1s^2 \ ^1S_0 - 1s2p \ ^3P_2$	x	~0.949	Intercombination line.
$1s^2 \ ^1S_0 - 1s2p \ ^3P_1$	y	~0.953	Intercombination line.
$1s^2 \ ^1S_0 - 1s2s \ ^3S_1$	z	~0.966	Forbidden line. Well-suited for ion temperature measurements as it is typically free from satellite line contamination. [1]

Experimental Protocols

Krypton-83 Gas Puffing Injection

This protocol describes the introduction of **Krypton-83** into the tokamak plasma.

Objective: To introduce a controlled amount of ^{83}Kr gas into the plasma edge, allowing it to penetrate the core and become highly ionized for spectroscopic analysis.

Materials:

- **Krypton-83** gas cylinder
- High-precision gas injection system with a fast-acting valve
- Gas puff nozzle installed on the vacuum vessel of the tokamak

Procedure:

- System Preparation: Ensure the gas injection system is leak-tight and has been baked out to remove impurities.
- Gas Loading: Fill the gas reservoir with **Krypton-83** to a predetermined pressure. The pressure is chosen to deliver a sufficient number of krypton atoms to produce a measurable signal without significantly perturbing the plasma.
- Timing and Synchronization: The gas puff is timed to coincide with the stable phase of the plasma discharge. The fast-acting valve is triggered by the tokamak's central control system.
- Injection: The valve is opened for a short duration (typically a few milliseconds) to release a puff of ⁸³Kr gas into the vacuum vessel.[8][9][10]
- Monitoring: Monitor the effect of the gas puff on key plasma parameters such as electron density and radiated power to ensure the plasma remains stable.

High-Resolution X-ray Spectroscopy

This protocol details the measurement of the emitted X-ray spectra from the highly ionized **Krypton-83**.

Objective: To capture the spectral lines of Kr XXXV with sufficient resolution to accurately measure Doppler broadening and shift.

Instrumentation:

- High-resolution X-ray imaging crystal spectrometer.[11][12]
- Position-sensitive X-ray detector (e.g., multi-wire proportional counter or CCD).
- Data acquisition system synchronized with the tokamak operation.

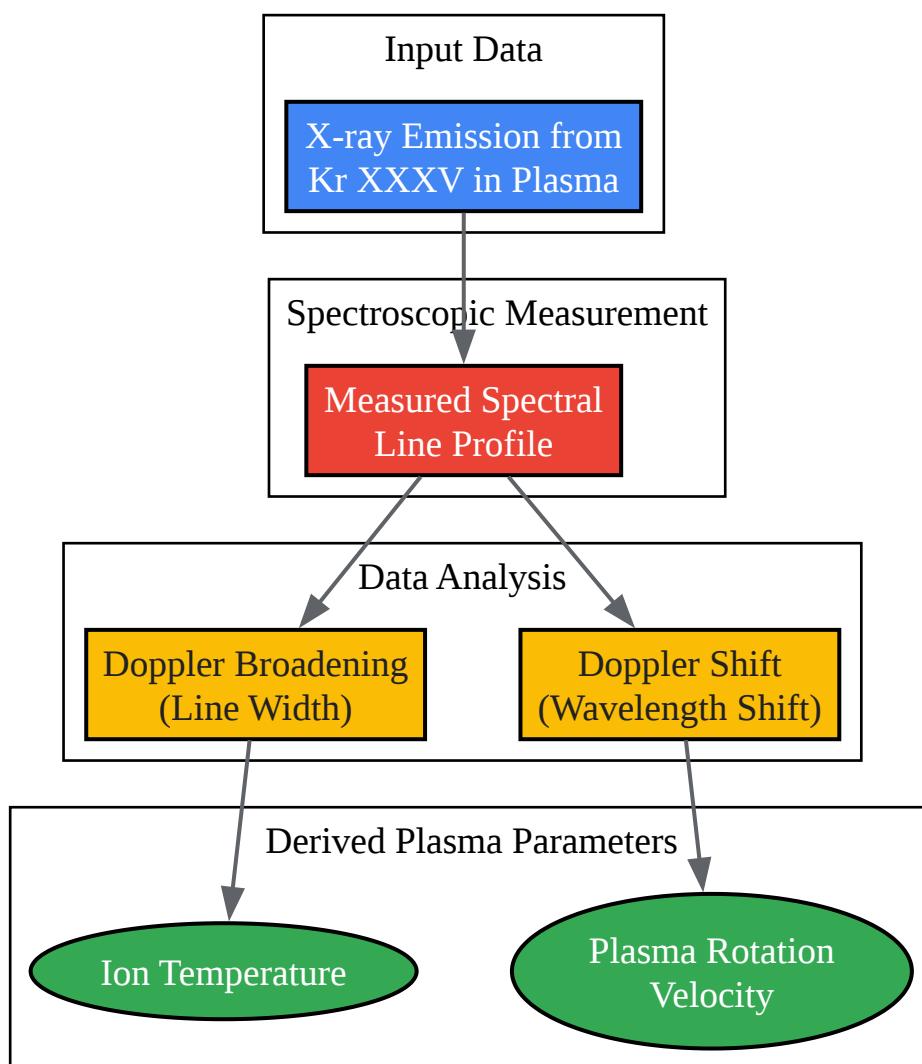
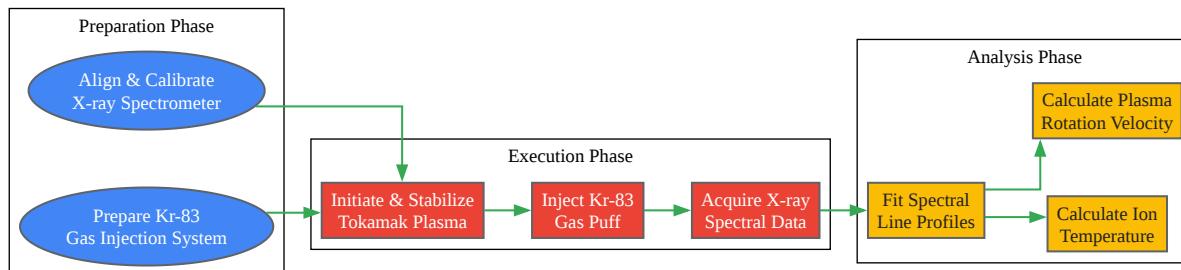
Procedure:

- Spectrometer Alignment: The crystal spectrometer is aligned to view a specific region of the plasma core, typically along a line of sight that passes through the hottest part of the plasma.

The viewing angle is set to allow for the measurement of toroidal rotation.[\[12\]](#)

- **Wavelength Calibration:** A precise wavelength calibration is performed using known X-ray sources to establish the dispersion of the spectrometer. This is critical for accurate Doppler shift measurements.[\[13\]](#)[\[14\]](#)
- **Data Acquisition:** The X-ray detector is activated during the plasma discharge, particularly during and after the krypton gas puff. The system records the energy and position of incoming X-ray photons.
- **Spectral Reconstruction:** The raw data from the detector is processed to reconstruct the X-ray spectrum in the wavelength range of interest for Kr XXXV.
- **Data Analysis:**
 - The spectral line profiles are fitted with a Voigt function, which is a convolution of a Gaussian profile (representing Doppler broadening) and a Lorentzian profile (representing natural and instrumental broadening).
 - The Gaussian component of the line width is extracted to calculate the ion temperature.
 - The central wavelength of the spectral line is compared to its known rest wavelength to determine the Doppler shift and thus the plasma rotation velocity.

Visualizations



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